

Application Notes and Protocols for Boc Deprotection of Amino-PEG24-Boc

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Compound of Interest

Compound Name: Amino-PEG24-Boc

Cat. No.: B6590548

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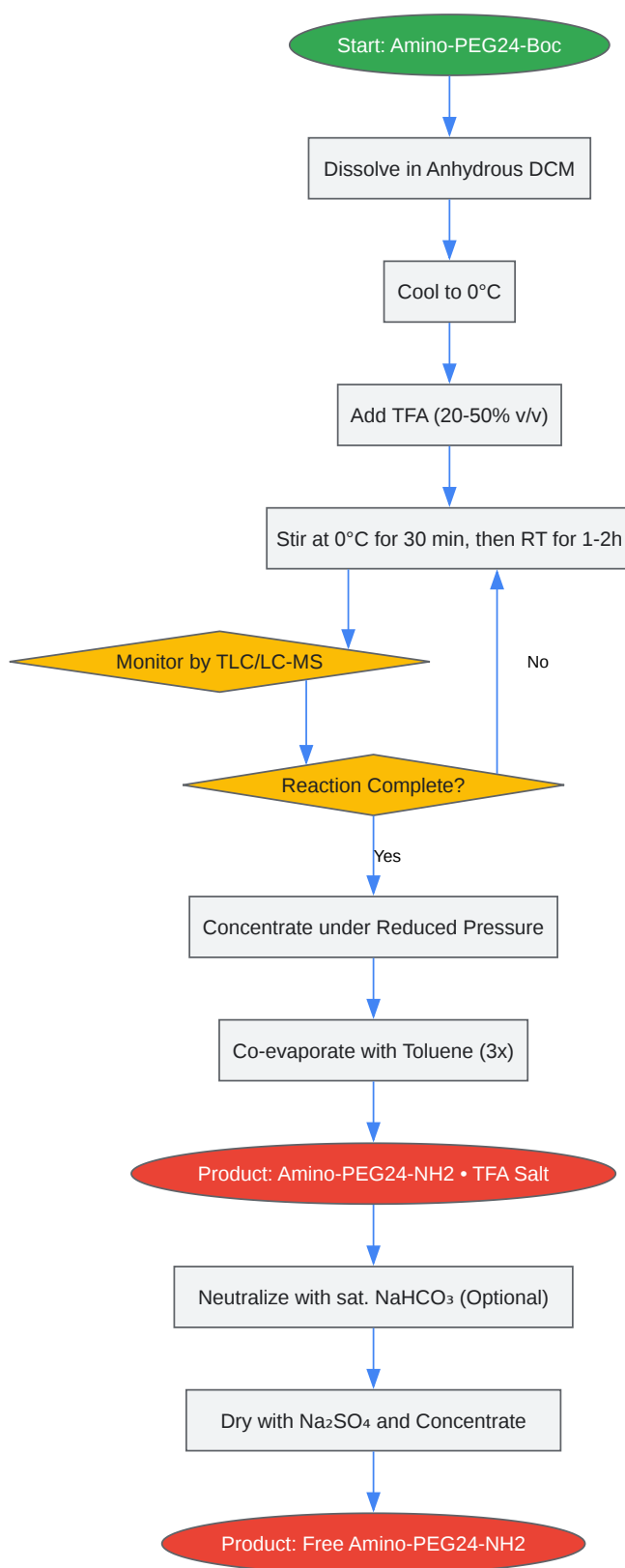
For Researchers, Scientists, and Drug Development Professionals

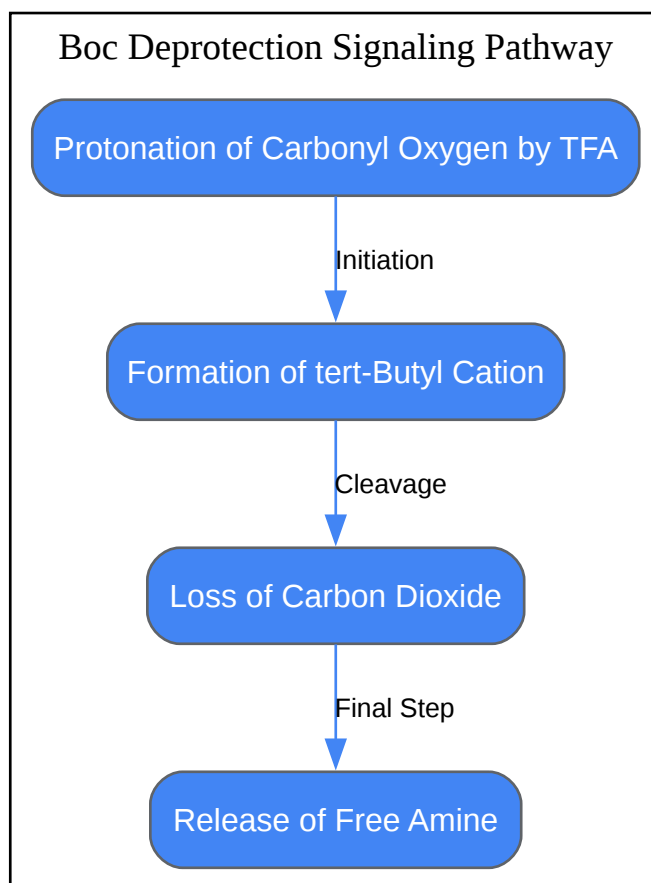
Introduction

The tert-butyloxycarbonyl (Boc) group is a widely utilized protecting group for amines in organic synthesis, particularly in the context of bioconjugation and drug development involving polyethylene glycol (PEG) linkers. Its facile removal under acidic conditions makes it an essential tool for multi-step synthetic strategies. This document provides detailed protocols for the efficient deprotection of **Amino-PEG24-Boc** to yield the free amine, a critical step for subsequent conjugation reactions. The protocols outlined below detail the use of trifluoroacetic acid (TFA) in dichloromethane (DCM) for the removal of the Boc group, a common and effective method.^{[1][2][3][4][5]}

Chemical Reaction

The deprotection of **Amino-PEG24-Boc** proceeds via an acid-catalyzed cleavage of the carbamate bond, releasing the free amine, carbon dioxide, and isobutylene.





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References

- 1. benchchem.com [benchchem.com]
- 2. tBoc-protected amine-PEG-Amine - CD Bioparticles [cd-bioparticles.net]
- 3. benchchem.com [benchchem.com]
- 4. Amine Protection / Deprotection [fishersci.co.uk]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]

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